

Essential Safety and Logistical Information for Handling Rehmaglutin D

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Compound of Interest

Compound Name: *Rehmaglutin D*

Cat. No.: *B185774*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides crucial safety protocols and logistical information for **Rehmaglutin D**, a compound isolated from *Rehmannia glutinosa*. The following guidelines are based on available safety data for similar compounds and general best practices for handling potent chemicals in a laboratory setting.

Hazard Identification and Classification

Rehmaglutin D is a potent compound and should be handled with care. Based on data for similar compounds, it is classified as acutely toxic if swallowed and toxic to aquatic life with long-lasting effects^[1].

Hazard Summary Table

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 1	H300: Fatal if swallowed ^[1]
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects ^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure risk. The following table outlines the recommended PPE for handling **Rehmaglutin D**, particularly when dusts may be generated[1].

Recommended Personal Protective Equipment (PPE)

Body Part	Equipment	Standard/Specification	Notes
Respiratory	Filtering Respiratory Protection	Filter type P3 (EN 143) or equivalent	Required when dusts are generated[1].
Hands	Nitrile Rubber Gloves	EN 16523-1, 0.11 mm thickness	Provides a breakthrough time of approximately 480 minutes[1].
Eyes	Safety Glasses with Side-Shields	NIOSH (US) or EN 166 (EU) approved	To protect against splashes and dust[1].
Body	Protective Clothing	-	Should be worn to prevent skin contact[1].

A layered approach to PPE, including "bunny suit" coveralls, can offer more comprehensive protection, especially during compounding or handling of hazardous drugs[2][3].

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Rehmaglutin D** and ensuring a safe laboratory environment.

Handling and Storage Guidelines

Procedure	Recommendation	Rationale
Handling	<ul style="list-style-type: none">- Work in a well-ventilated area or under a fume hood.- Avoid generating dust[1].- Do not eat, drink, or smoke when using this product[1].- Wash hands and any exposed skin thoroughly after handling[1][4].	To minimize inhalation and ingestion exposure. To prevent contamination.
Storage	<ul style="list-style-type: none">- Store in a tightly closed container in a dry, well-ventilated place[1][4].- Store locked up or in an area accessible only to qualified personnel[1].- Store with a desiccant[1].	To prevent degradation of the compound and unauthorized access. To protect from moisture.

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is necessary.

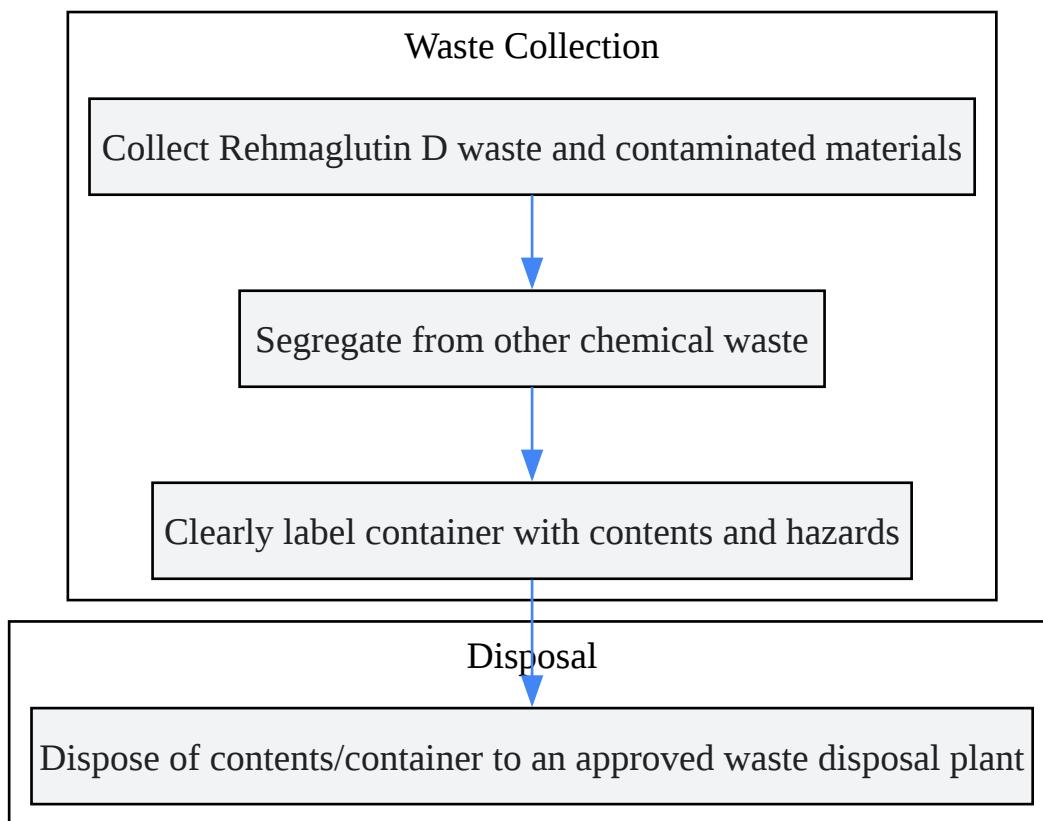
Emergency Procedures

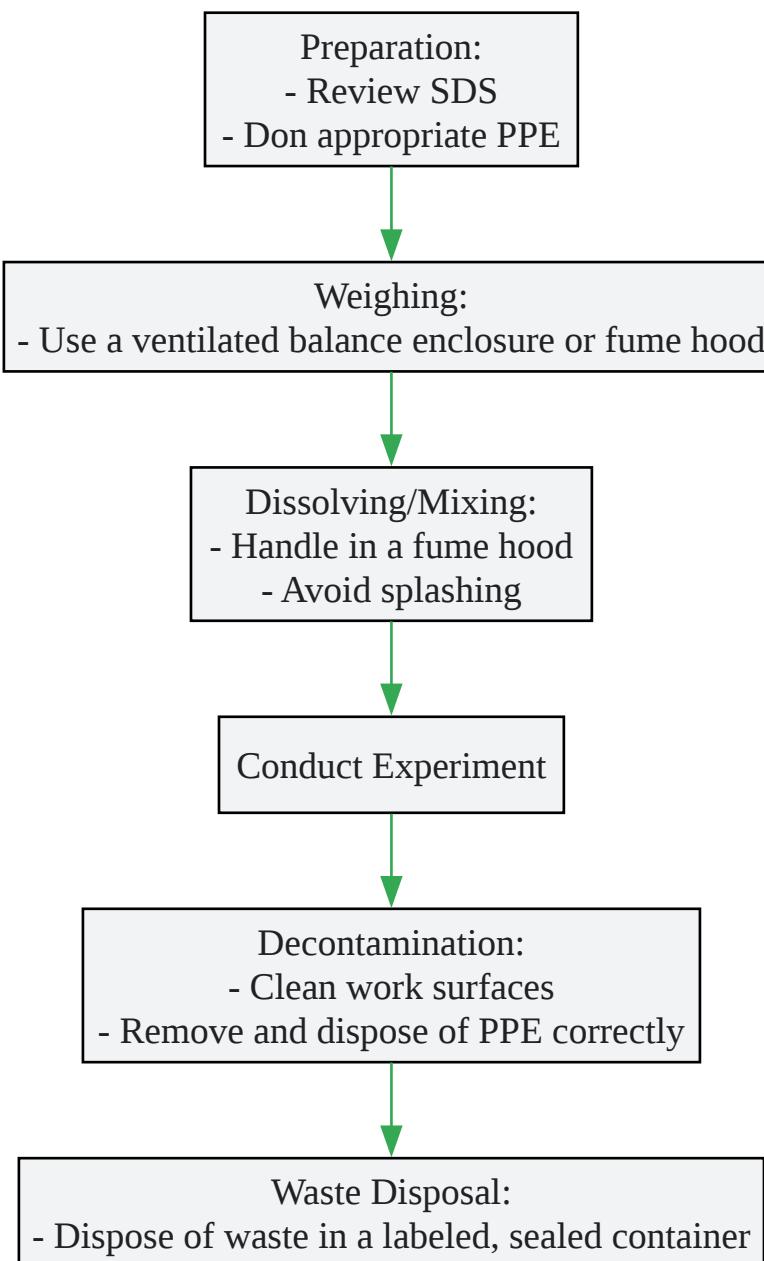
Situation	Action
Spill	<ul style="list-style-type: none">- Cover drains to prevent environmental release.- Collect, bind, and pump off spills.- Take up material carefully, avoiding dust generation.- Clean the affected area thoroughly.- Dispose of waste in an approved disposal plant[1].
If Swallowed	<ul style="list-style-type: none">- Immediately call a POISON CENTER or doctor.- Rinse mouth.- Give water to drink (two glasses at most)[1].
Skin Contact	<ul style="list-style-type: none">- Take off immediately all contaminated clothing.- Rinse skin with water/shower[1].
Eye Contact	<ul style="list-style-type: none">- Rinse out with plenty of water.- Remove contact lenses if present and easy to do[1].
Inhalation	<ul style="list-style-type: none">- Move to fresh air[1].

Disposal Plan

Dispose of **Rehmaglutin D** and any contaminated materials in accordance with local, state, and federal regulations.

Disposal Workflow





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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 2. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [\[provista.com\]](https://www.provista.com)
- 3. Types of PPE to Wear When Compounding Hazardous Drugs | Provista [\[provista.com\]](https://www.provista.com)
- 4. [fishersci.com](https://www.fishersci.com) [fishersci.com]
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